

Application Note: Fluorescent Labeling of Peptidoglycan Using NAM-azide

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Compound of Interest

Compound Name: *N*-Acetylmuramic acid-azide

Cat. No.: B15136338

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Audience: Researchers, scientists, and drug development professionals.

Introduction and Principle

Peptidoglycan (PG) is a vital component of the bacterial cell wall, providing structural integrity and resistance to osmotic stress. The study of PG synthesis and dynamics is crucial for understanding bacterial growth, division, and the mechanisms of antibiotic action. This application note details a method for fluorescently labeling bacterial PG using a two-step metabolic labeling strategy.

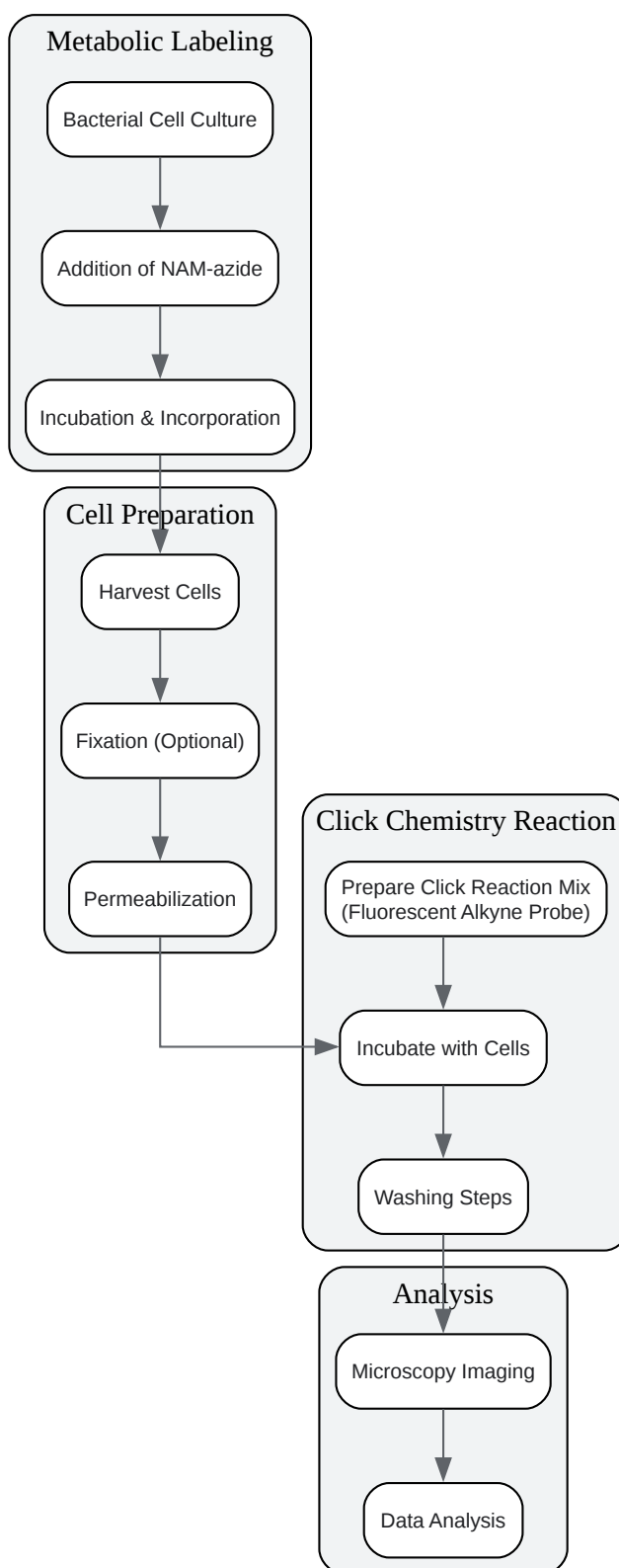
This technique involves the metabolic incorporation of an azide-modified N-acetylmuramic acid (NAM) derivative, NAM-azide, into the PG structure by bacterial cells. Following incorporation, the azide group serves as a bioorthogonal handle for covalent attachment of a fluorescent probe via a click chemistry reaction. This method allows for the specific and efficient labeling of newly synthesized PG, enabling researchers to visualize cell wall dynamics in vivo.

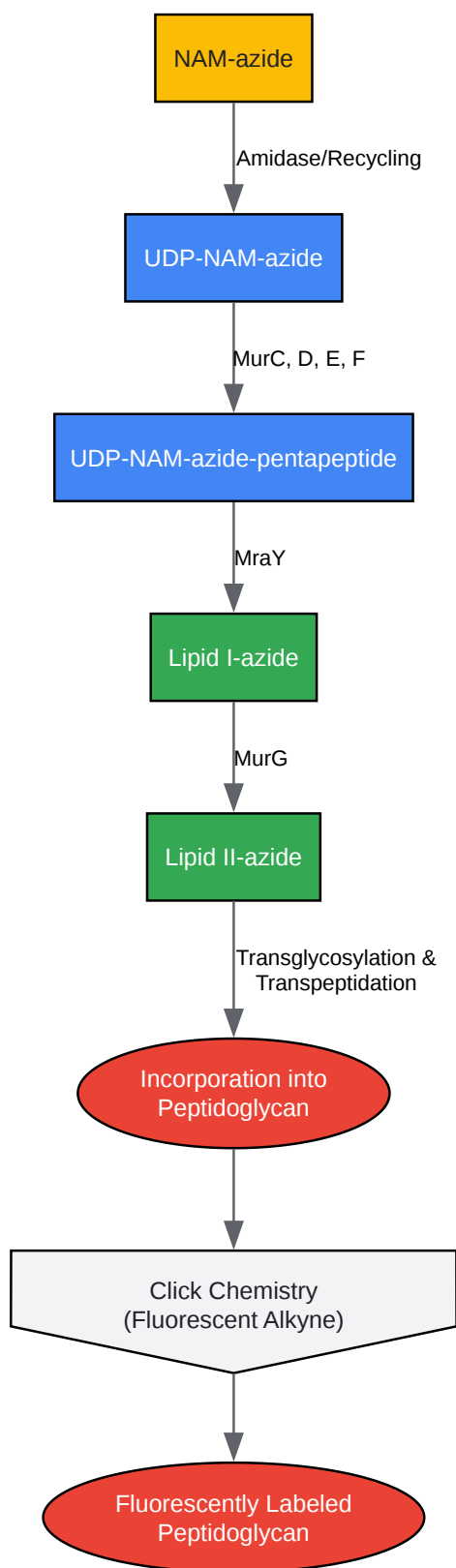
The process consists of two main stages:

- **Metabolic Incorporation:** Bacteria are cultured in the presence of NAM-azide, which is utilized by the cell's own machinery and incorporated into the PG backbone.
- **Click Chemistry Reaction:** The azide-modified PG is then covalently labeled with a fluorescent alkyne probe through a copper-catalyzed (CuAAC) or a strain-promoted (SPAAC) azide-alkyne cycloaddition reaction.

Workflow for Peptidoglycan Labeling

The overall experimental workflow for fluorescently labeling peptidoglycan using NAM-azide is depicted below.





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